# Application Notes and Protocols: In Vivo Cytotoxicity Assay Using Gp100 (25-33) Peptide

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***Compound of Interest***

*Compound Name:* *Gp100 (25-33), human*

*Cat. No.:* *B10799521*

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## Introduction

The glycoprotein 100 (Gp100) is a melanosomal membrane protein expressed in normal melanocytes and the majority of malignant melanomas.[1] The peptide fragment Gp100 (25-33), with the amino acid sequence KVPRNQDWL, is a well-characterized, immunogenic epitope recognized by cytotoxic T lymphocytes (CTLs) in the context of the MHC class I molecule H-2Db.[2][3] This makes it a crucial tool in the development and evaluation of melanoma vaccines and immunotherapies.[3][4] The in vivo cytotoxicity assay, also known as the in vivo killing assay (IVKA), is a powerful method to quantify the functional activity of antigen-specific CD8+ T cells directly within a living organism. This document provides detailed protocols for performing an in vivo cytotoxicity assay using the Gp100 (25-33) peptide, intended for researchers, scientists, and drug development professionals in the field of tumor immunology.

## Principle of the Assay

The assay involves generating an immune response against the Gp100 (25-33) peptide in recipient mice. Subsequently, two populations of target cells are prepared from syngeneic splenocytes. One population is pulsed with the Gp100 (25-33) peptide and labeled with a high

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concentration of a fluorescent dye (e.g., CFSEhigh), while a control population is left unpulsed (or pulsed with an irrelevant peptide) and labeled with a low concentration of the same dye (CFSElow) or a different dye (e.g., Brilliant Violet). These two populations are mixed at a 1:1 ratio and injected intravenously into the immunized recipient mice. After a short period (typically 4 to 24 hours), splenocytes from the recipient mice are harvested and analyzed by flow cytometry. The specific lysis of the peptide-pulsed target cells is determined by the reduction in the ratio of the Gp100-pulsed population to the control population.

# Key Applications

- Evaluating Vaccine Efficacy: Assessing the ability of different vaccine formulations (e.g., peptide + adjuvant, DNA vaccines, dendritic cell vaccines) to induce a functional, antigen-specific CTL response in vivo.
- Monitoring Immunotherapy: Quantifying the cytotoxic activity of adoptively transferred T cells or monitoring the effects of immunomodulatory drugs.
- Studying T-Cell Biology: Investigating the requirements for T-cell activation, tolerance, and memory in the context of self-antigens.
- Preclinical Drug Development: Screening and characterizing novel therapeutic agents designed to enhance anti-tumor immunity.

# Experimental Protocols

## Protocol 1: In Vivo Cytotoxicity Assay

This protocol describes the standard procedure for measuring Gp100-specific cell lysis in vivo.

Materials and Reagents:

- C57BL/6 mice (one donor for target cells, plus recipient mice immunized against Gp100)
- Congenic C57BL/6 mice (e.g., CD45.1) can be used as donors to distinguish target cells from recipient cells.
- Gp100 (25-33) peptide (KVPRNQDWL)

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- Control peptide (e.g., OVA257-264, SIINFEKL)
- Complete RPMI-1640 medium
- Carboxyfluorescein succinimidyl ester (CFSE)
- Brilliant Violet (BV) or another distinct fluorescent dye
- Phosphate-Buffered Saline (PBS)
- Red Blood Cell (RBC) Lysis Buffer
- Flow cytometer

Procedure:

- Target Cell Preparation:
  - Harvest a spleen from a naïve C57BL/6 (or congenic CD45.1) mouse and prepare a single-cell suspension.
  - Lyse red blood cells using RBC Lysis Buffer for 3-5 minutes.
  - Wash the splenocytes twice with PBS and resuspend in complete RPMI medium at a concentration of 5-10 x 106 cells/mL.
  - Divide the cell suspension equally into two tubes: "Pulsed" and "Unpulsed".
- Peptide Pulsing:
  - To the "Pulsed" tube, add Gp100 (25-33) peptide to a final concentration of 1-2 µg/mL.
  - To the "Unpulsed" tube, add an equivalent volume of PBS or a control peptide.
  - Incubate both tubes for 1 hour at 37°C.
  - Wash the cells twice with complete RPMI medium to remove excess peptide.
- Fluorescent Labeling:

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- Resuspend the Gp100-pulsed cells in PBS and add CFSE to a final concentration of 10 µM (CFSEhigh).
- Resuspend the unpulsed control cells in PBS and add CFSE at a 10-fold lower concentration, 1 µM (CFSElow), or stain with a different dye like Brilliant Violet.
- Incubate for 10 minutes at 37°C.
- Quench the staining reaction by adding 5 volumes of ice-cold complete medium.
- Wash the cells three times with cold PBS.

- Injection of Target Cells:
  - Count both cell populations and mix them at a 1:1 ratio.
  - Inject a total of 1-2 x 107 mixed cells in a volume of 100-200 µL into the lateral tail vein of each recipient mouse (previously immunized).
  - Retain a small aliquot of the mixed cells for a baseline flow cytometry analysis (pre-injection control).
- Analysis:
  - After 4 to 24 hours, sacrifice the recipient mice and harvest their spleens.
  - Prepare single-cell suspensions from the spleens.
  - Acquire data on a flow cytometer, collecting a sufficient number of events to clearly distinguish the two fluorescent populations.
- Data Analysis and Calculation:
  - Gate on the fluorescent target cell populations (CFSEhigh and CFSElow, or CFSE and BV).
  - Determine the number of cells in the pulsed (P) and unpulsed (U) populations for both the pre-injection control and the samples from recipient mice.

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- Calculate the ratio of pulsed to unpulsed cells (Ratio = P/U) for each sample.
- Calculate the percentage of specific lysis using the following formula: % Specific Lysis = [1 - (Ratio_immunized / Ratio_control)] x 100

## Protocol 2: Generation of Gp100-Specific Effector T-Cells

Effective lysis requires prior immunization to generate Gp100-specific CTLs. Several methods can be used.

A. Peptide + Adjuvant Vaccination:

- Emulsify the Gp100 (25-33) peptide in an adjuvant such as Incomplete Freund's Adjuvant (IFA).
- Subcutaneously inject mice with 100 µg of peptide.
- Optionally, include a TLR agonist like CpG oligodeoxynucleotides or imiquimod to enhance the immune response.
- Boost the immunization after 7-10 days. The cytotoxicity assay can be performed 6-7 days after the final boost.

B. Dendritic Cell (DC) Vaccination:

- Generate bone marrow-derived dendritic cells (BMDCs) from naïve mice.
- Mature the DCs using a stimulant like LPS or CpG.
- Pulse the mature DCs with 50 µg/mL of the Gp100 (25-33) peptide for 2 hours.
- Wash the DCs thoroughly and inject 0.5 - 1 x 106 peptide-pulsed DCs subcutaneously or intravenously into recipient mice.
- Perform the cytotoxicity assay 6-7 days post-vaccination.

C. Adoptive Transfer of Pmel-1 T-Cells:

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- Use Pmel-1 TCR transgenic mice, whose CD8+ T cells recognize the Gp100 (25-33) peptide.
- Isolate splenocytes from a Pmel-1 mouse.
- Activate the Pmel-1 T cells in vitro for 2-4 days with 1 µg/mL Gp100 (25-33) peptide and IL-2 (100 U/mL).
- Adoptively transfer 1 x 106 activated Pmel-1 cells into recipient C57BL/6 mice via tail vein injection.
- The cytotoxicity assay can be performed at various time points after transfer (e.g., 7, 14, 21 days) to assess CTL activity and persistence.

## Data Presentation

Quantitative results from in vivo cytotoxicity assays are crucial for comparing the efficacy of different immunotherapies. Data should be presented clearly in tabular format.

Table 1: Gp100-Specific In Vivo Cytotoxicity

| Treatment Group | Mean % Specific Lysis ± SEM | n | P-value (vs. Control) |
|---|---|---|---|
| **Control (Adjuvant only)** | **5.2 ± 1.8** | **5** | **-** |
| Gp100 Peptide + Adjuvant | 45.8 ± 6.3 | 5 | <0.01 |
| Gp100-pulsed DCs | 78.3 ± 8.1 | 5 | <0.001 |
| Adoptive Transfer (Pmel-1) | 89.5 ± 5.5 | 5 | <0.001 |

Note: Data are representative and for illustrative purposes only.

Table 2: Effector Function of Gp100-Specific T-Cells

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| Treatment Group | % IFN-γ+ CD8+ T-Cells (Spleen) | Tumor Volume (mm³) Day 14 |
|---|---|---|
| **Control** | **0.1 ± 0.05** | **1500 ± 250** |
| Gp100 Vaccine | 2.5 ± 0.4 | 650 ± 120 |
| Gp100 Vaccine + Drug X | 5.8 ± 0.7 | 200 ± 50 |

Note: Data are representative and for illustrative purposes only, demonstrating correlation of cytotoxicity with other immune metrics.

# Visualizations

## Signaling and Experimental Workflows

Diagrams created using Graphviz help to visualize complex biological pathways and experimental procedures.

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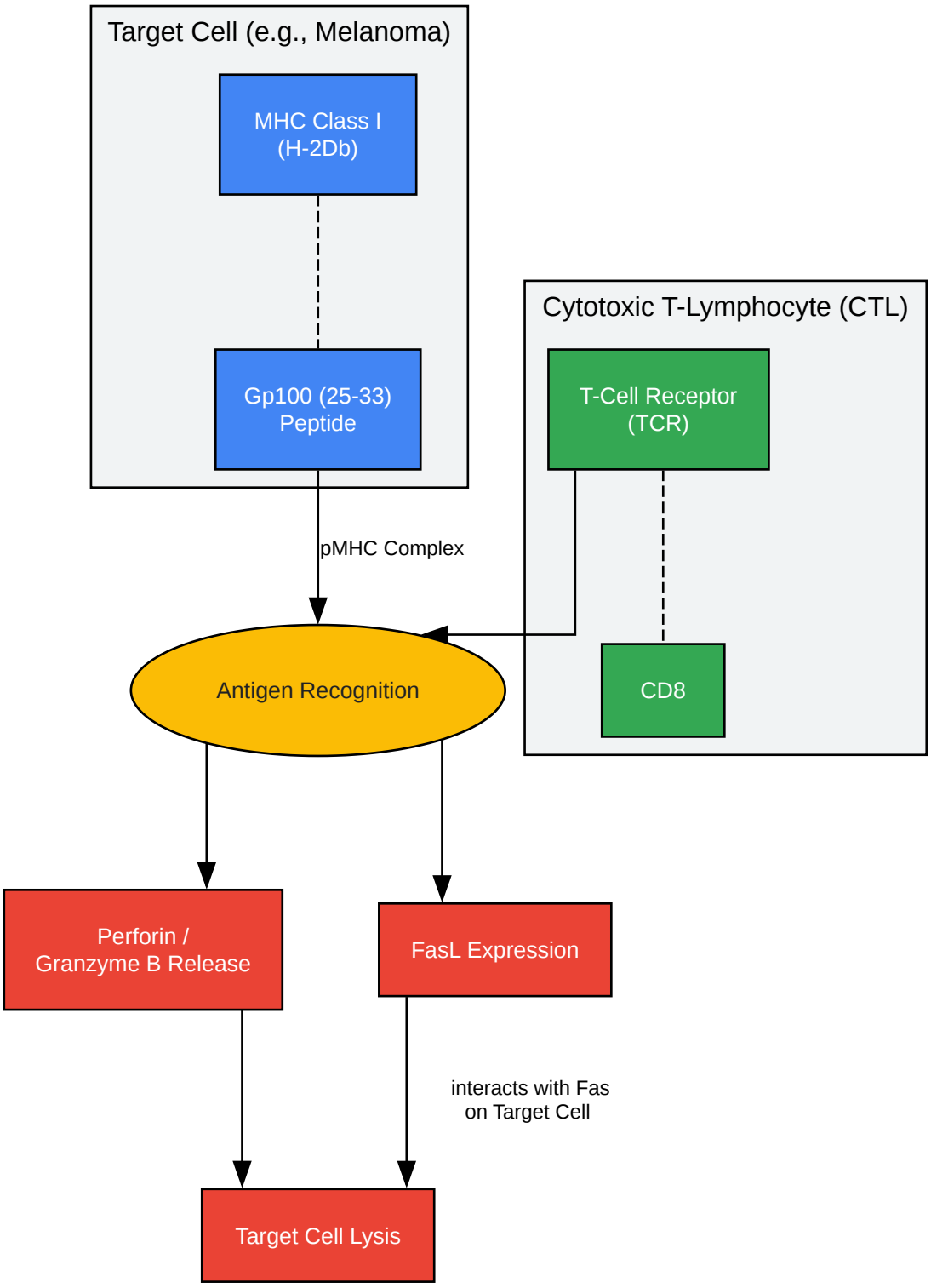


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Caption: CTL recognition of Gp100 peptide on MHC-I leads to target cell lysis.

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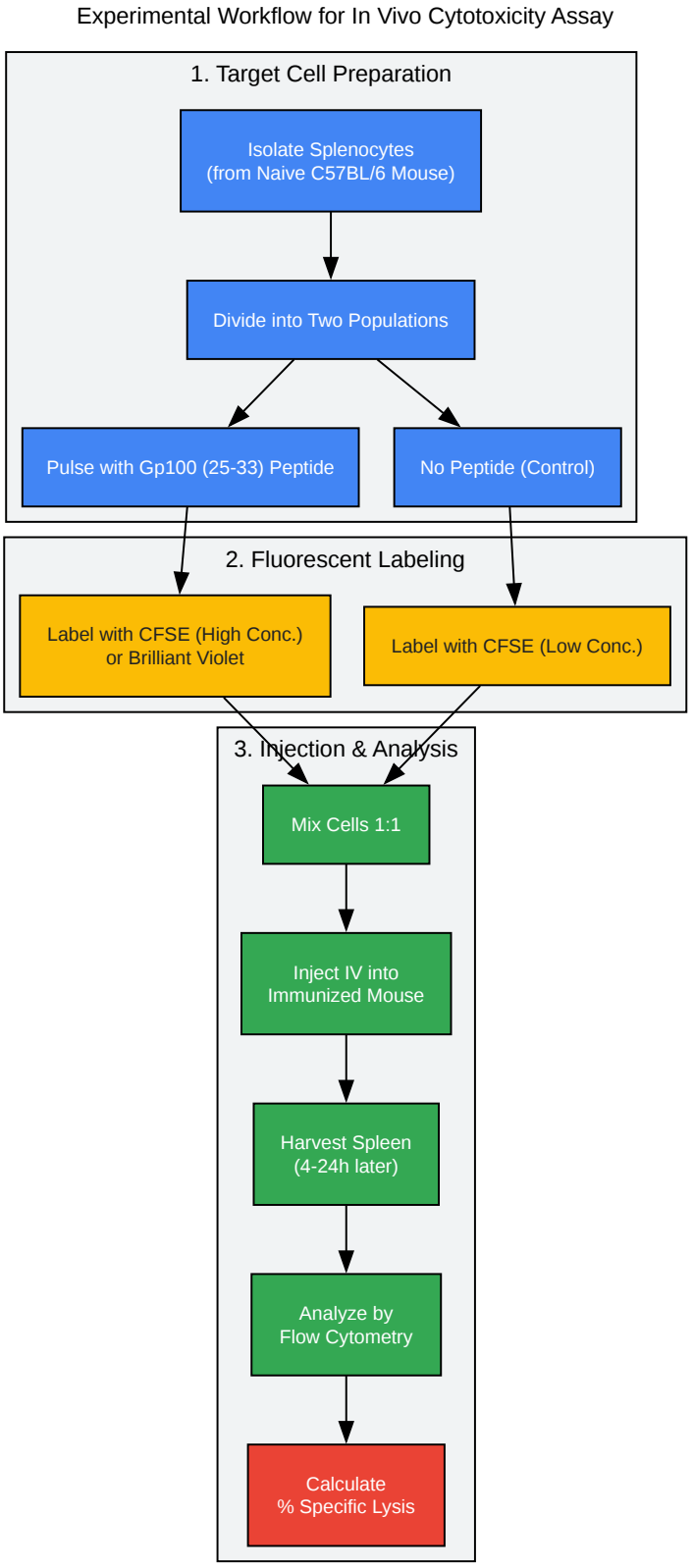


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Caption: Workflow of the in vivo cytotoxicity assay from cell prep to data analysis.

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